

SD-208 stability storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: SD-208

CAS No.: 627536-09-8

Cat. No.: S542865

Get Quote

SD-208: Storage & Handling FAQs

Here are answers to common questions about handling **SD-208** in a research setting.

What are the storage conditions for SD-208? While the search results do not specify a precise long-term storage temperature, standard laboratory practice for small molecule inhibitors is to store them at **-20°C**. It is crucial to keep the product in its original container, tightly sealed, and in a dry environment to protect it from moisture [1].

How should I prepare a stock solution of SD-208? **SD-208** has limited solubility and must be prepared correctly for *in vitro* use. The table below summarizes the key solvent information from the manufacturer [1]:

Solvent	Solubility	Concentration / Notes
DMSO	Soluble	9-17 mg/mL (25.51 - 48.19 mM). Use fresh, moisture-absorbing DMSO reduces solubility.
Water	Insoluble	Not suitable for direct dissolution.
Ethanol	Insoluble	Not suitable for direct dissolution.

For *in vivo* studies, **SD-208** can be formulated as a homogeneous suspension. A validated formulation is to suspend the compound at **8 mg/mL** in **1% methylcellulose** for oral administration (gavage) [1].

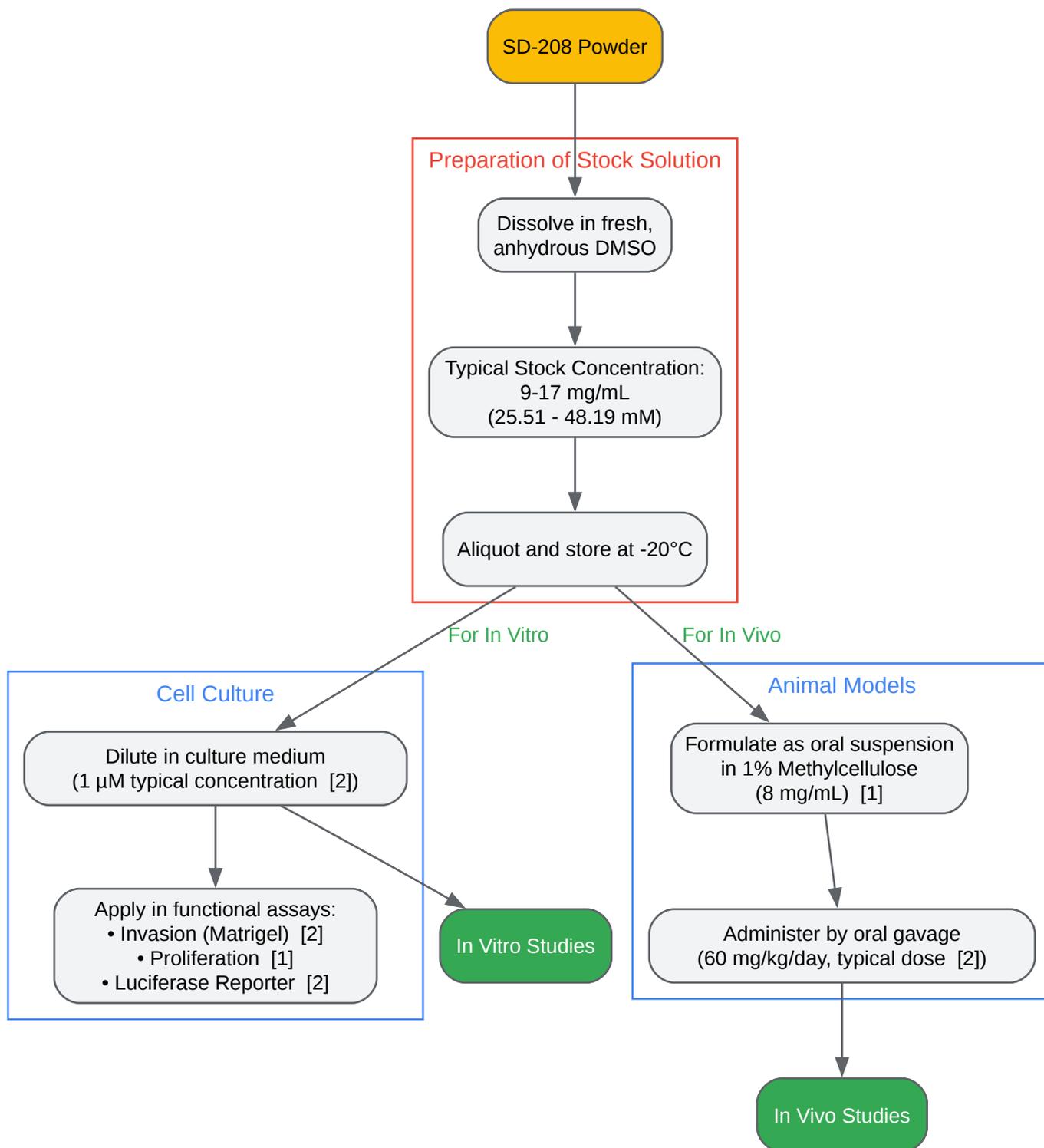
My stock solution in DMSO has precipitated. What should I do? Precipitation is likely due to moisture absorption, which the manufacturer explicitly warns against [1].

- **Prevention:** Always use fresh, anhydrous DMSO. Aliquot the stock solution upon first use to avoid repeated freeze-thaw cycles and exposure to air.
- **Troubleshooting:** Gently warm the solution and vortex it. If the precipitate does not fully dissolve, the solution's concentration may no longer be accurate, and it is advisable to prepare a fresh aliquot.

Is the SD-208 mentioned as a Protein Kinase D (PKD) inhibitor the same compound? No, this appears to be a **naming conflict**. The **SD-208** you are asking about is a well-established **TGF- β Receptor I (ALK5) inhibitor** with the CAS number 627536-09-8 and a specific chemical structure [1] [2]. A separate, later-published research paper uses the same "**SD-208**" designation for a novel, structurally different **Protein Kinase D (PKD) inhibitor** [3] [4]. For your research on TGF- β signaling, ensure you are sourcing the correct compound, typically identified by its activity against TGF- β RI (ALK5).

Experimental Use of SD-208

The following diagram illustrates a general workflow for reconstituting and using **SD-208** in both cell-based and animal studies, based on common protocols.



[Click to download full resolution via product page](#)

Key Experimental Protocols

The following methodologies are cited in research using **SD-208** and can serve as guides for your own experiments.

In Vitro Kinase and Cell-Based Assays [1] [2]

- **Kinase Assay:** **SD-208**'s inhibitory activity (IC₅₀ of 48 nM for TGF-βRI) was determined using a radiometric assay measuring the incorporation of radiolabeled ATP into a substrate peptide.
- **Cell Proliferation Assay:** Glioma cells (SMA-560, LN-308) were cultured with 1 μM **SD-208** for 48 hours. Cell proliferation was assessed by pulsing cells with [3H]thymidine for the final 24 hours and measuring incorporated radioactivity.
- **Invasion Assay (Matrigel):** Coated Transwell inserts were placed in medium. Melanoma cells (5x10⁴) were placed in the upper chamber in serum-free medium, with or without **SD-208**. After 24 hours, cells that invaded to the underside were fixed, stained, and counted.

In Vivo Administration for Disease Models [1] [2]

- **Dosage:** A common effective dose in mouse models is **60 mg/kg per day**, administered orally (by gavage).
- **Formulation:** Prepare a homogeneous suspension at **8 mg/mL** in **1% aqueous methylcellulose**.
- **Protocols:** Studies have used both **prevention** (dosing begins before tumor inoculation) and **treatment** (dosing begins after lesions are established) schedules, showing efficacy in reducing tumor growth and bone metastasis.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. SD-208 | TGF-beta/Smad inhibitor | Mechanism [selleckchem.com]
2. TGF-β-RI Kinase Inhibitor SD-208 Reduces the ... [pmc.ncbi.nlm.nih.gov]
3. SD-208, a Novel Protein Kinase D Inhibitor, Blocks Prostate ... [journals.plos.org]
4. SD-208, a Novel Protein Kinase D Inhibitor, Blocks ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [SD-208 stability storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542865#sd-208-stability-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com